

A Comparative Guide to Aniline-Water and Other Partially Miscible Liquid Systems

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Compound of Interest

Compound Name: Aniline water

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This guide provides a comprehensive comparison of the aniline-water system with other notable partially miscible liquid pairs, including the phenol-water, triethylamine-water, and nicotine-water systems. For researchers, scientists, and professionals in drug development, understanding the principles of liquid-liquid phase equilibria is crucial for processes such as extraction, purification, and the formulation of liquid dosage forms.[1][2] This document outlines the distinct behaviors of these systems, supported by quantitative data and detailed experimental methodologies.

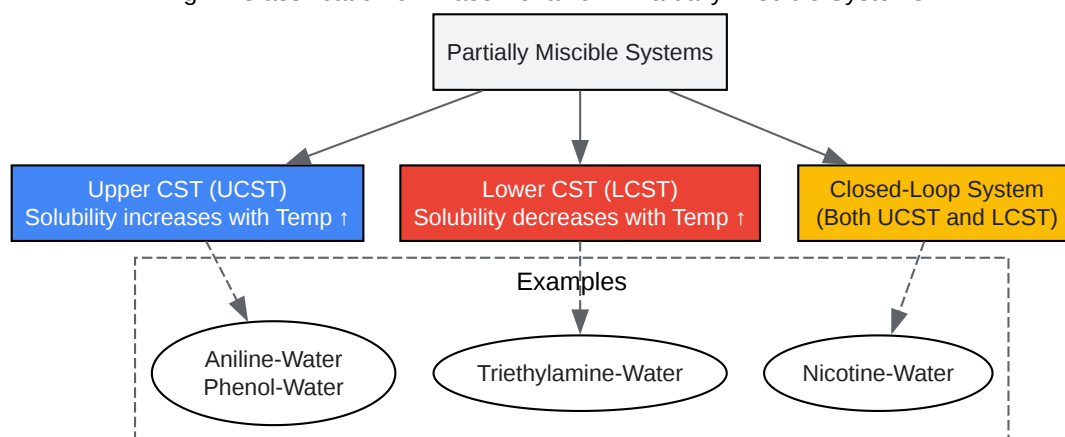
Understanding Partial Miscibility and Critical Solution Temperature

When two liquids are mixed, they can be completely miscible (dissolving in all proportions), immiscible (not dissolving at all), or partially miscible. Partially miscible liquids dissolve in each other only to a limited extent, forming two distinct liquid phases (conjugate solutions) when mixed beyond their saturation limits.[3][4] The mutual solubility of these liquids is often highly dependent on temperature.

The Critical Solution Temperature (CST), or consolute temperature, is the specific temperature at which a pair of partially miscible liquids becomes completely miscible in all proportions, forming a single homogeneous phase.[5][6] Depending on how solubility changes with temperature, different types of CST are observed:

- Upper Critical Solution Temperature (UCST): The temperature above which the components are fully miscible. Mutual solubility increases with increasing temperature.[7]
- Lower Critical Solution Temperature (LCST): The temperature below which the components are fully miscible. Mutual solubility decreases with increasing temperature.[7][8]
- Systems with Both UCST and LCST: Some systems are only partially miscible between a lower and an upper critical solution temperature, forming a closed solubility loop.[5][8]

Fig. 1: Classification of Phase Behavior in Partially Miscible Systems



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Caption: Logical relationship of different CST types.

Comparative Analysis of Key Systems

The behavior of the aniline-water system is best understood when compared against other systems with differing phase behaviors.

- Aniline-Water System: This system is characterized by an Upper Critical Solution Temperature (UCST). As the temperature is raised, the mutual solubility of aniline and water

increases until the UCST is reached, above which they are miscible in all proportions. The UCST for the aniline-water system is significantly higher than that of many other common systems.

- **Phenol-Water System:** Similar to aniline-water, the phenol-water system exhibits a UCST, which is approximately 66.8°C at a composition of 34% phenol by weight.[\[9\]](#) Phenol's hydroxyl (-OH) group allows for stronger hydrogen bonding with water compared to aniline's amino (-NH₂) group, contributing to its greater mutual solubility at lower temperatures.[\[10\]](#)
- **Triethylamine-Water System:** This pair is a classic example of a system with a Lower Critical Solution Temperature (LCST) of about 18.5°C.[\[11\]](#) Below this temperature, the components are fully miscible. However, as the temperature rises, their mutual solubility decreases, leading to phase separation.[\[11\]](#)[\[12\]](#) This inverse behavior is attributed to the formation of hydrogen-bonded complexes at lower temperatures, which break apart as thermal energy increases.[\[12\]](#)
- **Nicotine-Water System:** This system is unique as it displays a closed-loop solubility curve, having both an LCST and a UCST.[\[8\]](#) The components are completely miscible below the LCST (61°C) and above the UCST (210°C, at elevated pressure).[\[8\]](#) Between these temperatures, they are only partially miscible.

The table below summarizes the quantitative data for the discussed systems.

System Name	Type of CST	Critical Solution Temperature (°C)	Composition at CST (% w/w of Organic Component)
Aniline - Water	Upper (UCST)	168	~50%
Phenol - Water	Upper (UCST)	66.8	34% [9]
Triethylamine - Water	Lower (LCST)	18.5	30% [11]
Nicotine - Water	Lower & Upper	61 (LCST), 210 (UCST)	~36% (at LCST) [8] [13]

Experimental Protocol: Determination of Critical Solution Temperature

This protocol describes the determination of the UCST for a system like phenol-water or aniline-water. The principle involves observing the temperature at which turbidity appears upon cooling a homogeneous solution or disappears upon heating a heterogeneous mixture.^{[6][9]}

Materials:

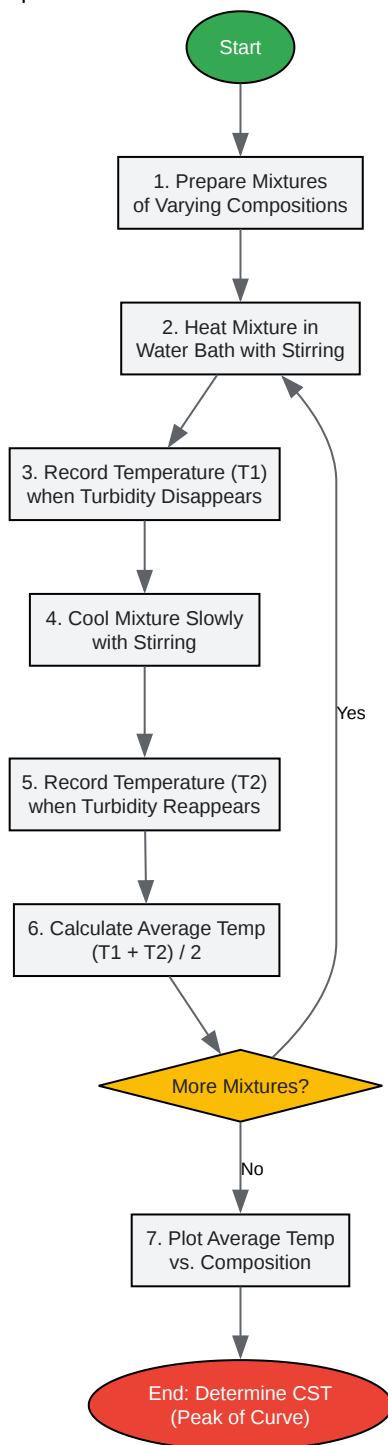
- Pure phenol (or aniline) and distilled water
- A series of hard-glass test tubes with corks
- A thermometer (accurate to 0.1°C)
- A wire stirrer
- A water bath with a heating apparatus
- A burette and pipettes for accurate volume measurements

Procedure:

- **Preparation of Mixtures:** Prepare a series of mixtures with varying compositions of phenol and water by weight in different test tubes. For example, for the phenol-water system, compositions could range from 5% to 80% phenol by weight.^{[9][14]}
- **Heating and Observation:** Take one test tube and place it in the water bath. Insert the thermometer and stirrer, ensuring the thermometer bulb is fully immersed in the mixture.^[15]
- **Stirring:** Stir the mixture continuously to maintain a uniform temperature and create a fine emulsion (turbid appearance).^[16]
- **Determining Miscibility Temperature (T₁):** Gently heat the water bath while stirring. Note the exact temperature at which the turbidity completely disappears, and the solution becomes clear and homogeneous. This is the miscibility temperature for that composition.^{[6][9]}

- Determining Immiscibility Temperature (T2): Remove the heat source and allow the test tube to cool slowly in the water bath, continuing to stir. Record the temperature at which turbidity reappears.[\[9\]](#)[\[16\]](#)
- Averaging: The miscibility temperature for the given composition is the average of T1 and T2. These two values should be very close.
- Repeat: Repeat steps 2-6 for all prepared compositions.
- Plotting the Phase Diagram: Plot a graph of the miscibility temperatures (Y-axis) against the weight percentage of the organic component (X-axis).
- Identifying the CST: The maximum point on the resulting parabolic curve corresponds to the Upper Critical Solution Temperature (UCST) and the critical composition.[\[9\]](#) For an LCST system like triethylamine-water, the procedure is reversed by cooling the mixtures until they become clear, and the lowest point on the curve is the LCST.[\[12\]](#)

Fig. 2: Experimental Workflow for CST Determination

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Caption: Workflow for determining the Critical Solution Temperature.

Applications in Pharmaceutical and Drug Development

The principles of partial miscibility are fundamental in several pharmaceutical applications:

- **Solvent Extraction:** Liquid-liquid extraction is a common technique for separating and purifying compounds. By understanding the phase behavior of a system, one can select appropriate solvents and temperatures to efficiently extract a target active pharmaceutical ingredient (API) from a mixture.[4][5]
- **Formulation Development:** The solubility of a drug is a critical factor influencing its bioavailability.[17] Knowledge of CST is used to create stable, single-phase liquid formulations, such as phenolic disinfectants, where an additive can be used to lower the CST of the phenol-water system, ensuring miscibility at room temperature.[5]
- **Drug Delivery Systems:** Advanced drug delivery strategies may utilize phase transitions. For example, systems can be designed to be homogeneous at one temperature for administration and then separate into two phases at body temperature to control drug release. The study of partially miscible systems is also relevant to the development of novel drug carriers like microemulsions.[18]
- **Purity Analysis:** The CST of a system is very sensitive to impurities. A change in the CST value of a known binary system can be used to determine the concentration of an impurity, as the shift is often a linear function of the impurity's concentration.[5][15]

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